

The Discovery and Synthetic History of Cyclopentyl Mercaptan: A Technical Guide

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Compound of Interest

Compound Name: Cyclopentanethiol

Cat. No.: B157770

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Abstract

Cyclopentyl mercaptan (also known as **cyclopentanethiol**), a five-membered alicyclic thiol, holds a significant place as a versatile intermediate in organic synthesis and as a potent flavor and fragrance component. While its discovery was not a singular event marked by a landmark publication, its history is intrinsically linked to the broader development of synthetic methodologies for organosulfur compounds in the early 20th century. This technical guide provides an in-depth exploration of the historical context of its synthesis, detailed experimental protocols for its preparation, a comprehensive summary of its physicochemical properties, and a visualization of the logical evolution of its synthesis.

Historical Context and Discovery

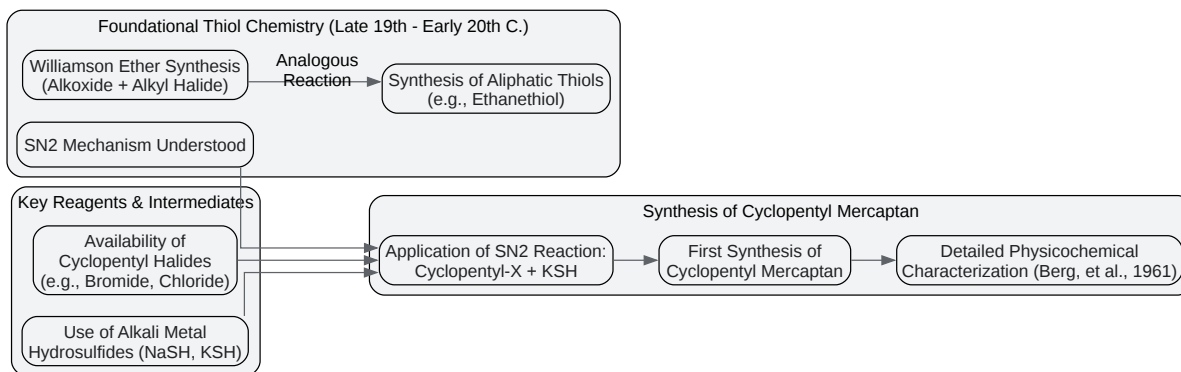
The synthesis of cyclopentyl mercaptan does not have a precisely documented moment of "discovery" in the same way as a major natural product isolation. Instead, its preparation was the logical outcome of well-established principles of nucleophilic substitution applied to the then-expanding field of alicyclic chemistry.

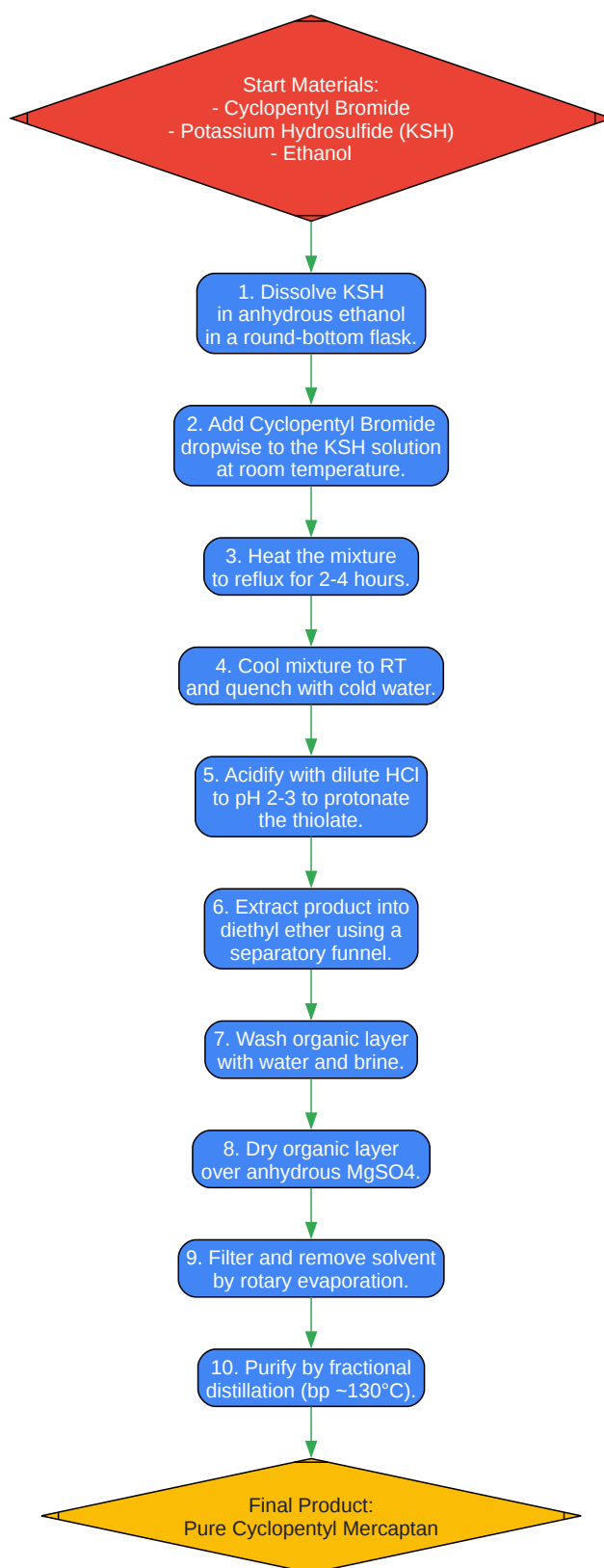
The foundational work on thiol synthesis dates back to the late 19th and early 20th centuries, with much of the initial focus on aromatic thiols (thiophenols). However, the principles were broadly applicable. The most direct and classical method for producing a thiol from an alkyl

halide, the Williamson ether synthesis analogue, involves the reaction of an alkyl halide with an alkali metal hydrosulfide.

It is highly probable that cyclopentyl mercaptan was first synthesized in the early-to-mid 20th century by the straightforward application of this method, reacting a cyclopentyl halide with a hydrosulfide salt. While no single seminal paper appears to be dedicated to this specific molecule's initial creation, its properties were meticulously characterized in a 1961 publication by Berg, Scott, et al. in the *Journal of Physical Chemistry*, which stands as a key early reference for its thermodynamic data. This suggests the compound was known and available for physical studies by that time.

The logical progression leading to the synthesis of alicyclic thiols like cyclopentyl mercaptan can be visualized as follows:





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